

Comparative study of the crystal structures of alkaline earth cyanides

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Compound of Interest

Compound Name: Barium cyanide

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A Comparative Analysis of the Crystal Structures of Alkaline Earth Cyanamides

A comprehensive examination of the crystal structures of alkaline earth cyanamides (MCN_2), revealing trends in their synthesis, crystal lattice, and coordination environments. This guide provides a comparative analysis based on experimental data for magnesium, calcium, strontium, and barium cyanamides.

Due to a scarcity of detailed experimental crystallographic data for simple alkaline earth cyanides ($\text{M}(\text{CN})_2$), this guide focuses on the closely related and well-characterized alkaline earth cyanamides (MCN_2). These compounds provide a valuable platform for comparing the structural chemistry of alkaline earth metals with a nitrogen-containing diatomic anion.

Data Summary of Alkaline Earth Cyanamide Crystal Structures

The crystallographic data for magnesium, calcium, strontium, and barium cyanamides are summarized in the table below. The data for MgCN_2 , SrCN_2 , and BaCN_2 are derived from X-ray diffraction studies, while the data for CaCN_2 is also based on crystallographic analysis.^{[1][2]}

Compound	Formula	Cryst al Syste m	Spac e Grou p	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)
Magne sium Cyana mide	MgCN ₂	Trigon al	R-3m	3.2734	3.2734	14.128 2	90	90	120
Calciu m Cyana mide	CaCN ₂	Rhom bohedr al	R-3m	-	-	-	-	-	-
Stronti um Cyana mide	SrCN ₂	Orthor hombi c	Pnma	12.410	3.963	5.389	90	90	90
Bariu m Cyana mide	BaCN ₂	Trigon al	R-3c	15.19	15.19	7.53	90	90	120

Experimental Protocols

The synthesis and crystallographic analysis of MgCN₂, SrCN₂, and BaCN₂ were conducted as follows^[1]:

Synthesis:

- Magnesium Cyanamide (MgCN₂), Strontium Cyanamide (SrCN₂), and Barium Cyanamide (BaCN₂): These compounds were synthesized by reacting the respective metal nitrides (Mg₃N₂, Sr₂N, and Ba₃N₂) with an excess of melamine (C₃H₆N₆). The reactions were carried out at temperatures ranging from 740 °C to 850 °C. For the synthesis of single crystals of SrCN₂, the temperature was increased to 980 °C. Single crystals of BaCN₂ were obtained by annealing the microcrystalline product at 740 °C for five days.

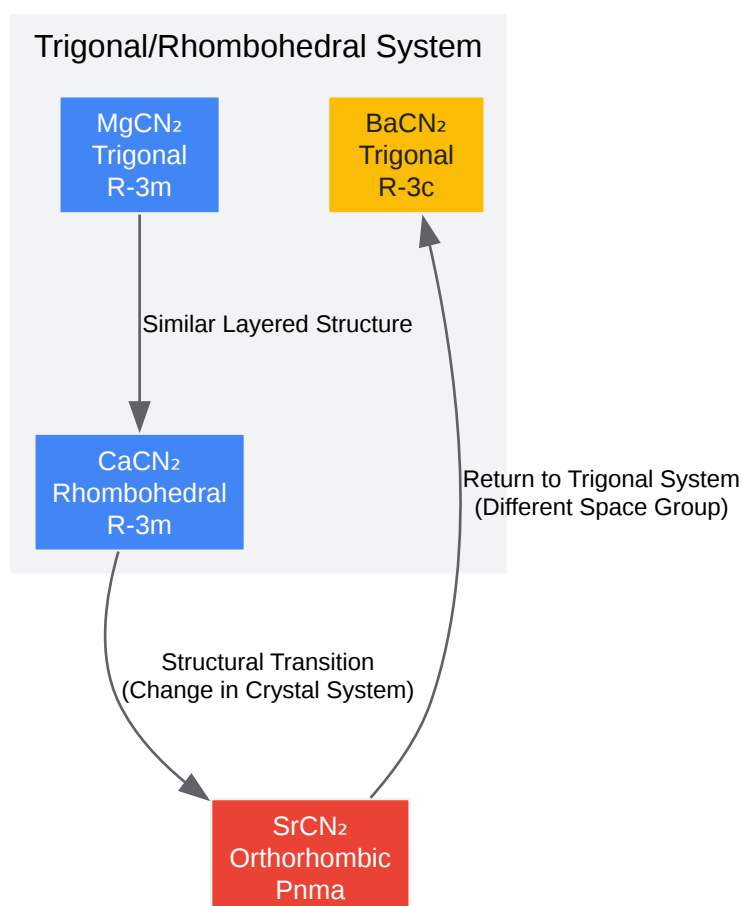
Crystal Structure Determination:

- X-ray Diffraction (XRD): The crystal structures were determined using X-ray diffraction techniques.
 - For MgCN_2 , powder X-ray diffraction data was collected and analyzed.
 - For SrCN_2 and BaCN_2 , single-crystal X-ray diffraction data were collected on four-circle diffractometers. The structures were solved using Patterson methods.

Visualization of Structural Comparison

The following diagram illustrates the relationship between the different crystal structures of the alkaline earth cyanamides.

Crystal Structure Comparison of Alkaline Earth Cyanamides



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- 2. researchgate.net [researchgate.net]
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